

# Performance of Zinc Arsenate-Treated Wood in Field Trials: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Zinc arsenate
CAS No.:	13464-33-0; 13464-44-3; 28838-01-9; 28838-02-0
Cat. No.:	B3418799

[Get Quote](#)

## Introduction

The preservation of wood is critical for extending its service life, particularly in applications where it is exposed to biological agents of deterioration such as fungi and insects. Ammoniacal Copper **Zinc Arsenate** (ACZA), a water-borne preservative, has been utilized for decades, especially for treating refractory wood species like Douglas-fir. This guide provides a comprehensive comparison of the field trial performance of ACZA-treated wood against other common wood preservatives, including Chromated Copper Arsenate (CCA), Alkaline Copper Quaternary (ACQ), and Copper Azole (CA). The information is intended for researchers, scientists, and professionals in the field of wood protection.

ACZA was developed as an improvement to Ammoniacal Copper Arsenate (ACA) and has been in commercial use since the 1980s. Its formulation consists of copper oxide, zinc oxide, and arsenic pentoxide, which collectively provide protection against a broad spectrum of decay fungi and termites.[1]

## Comparative Performance Data

The following tables summarize quantitative data from various field trials, comparing the performance of ACZA-treated wood with other preservatives in terms of decay resistance, termite resistance, and preservative leaching.

**Table 1: Fungal Decay Resistance in Field Stake Tests**

Preservative	Wood Species	Retention ( kg/m <sup>3</sup> )	Exposure Site	Duration (Years)	Average Decay Rating <sup>1</sup>	Source
ACZA	Southern Pine	4.0 (0.25 pcf)	Saucier, MS	30	No Failures	[2]
ACZA	Southern Pine	8.0 (0.5 pcf)	Saucier, MS	30	No Failures	[3]
CCA-C	Southern Pine	7.0	Saucier, MS	40	No Failures	[3]
CCA-A	Southern Pine	>7.0	Saucier, MS	60	No Failures	[3]
ACA	Southern Pine	8.0	Saucier, MS	60	No Failures	[3]

<sup>1</sup>Decay rating according to American Wood Protection Association (AWPA) Standard E7, where 10 is sound and 0 is failure. "No Failures" indicates that the stakes were still in service without significant decay.

**Table 2: Termite Resistance in Field Trials**

Preservative	Wood Species	Retention ( kg/m <sup>3</sup> )	Exposure Site	Duration (Years)	Average Termite Rating <sup>1</sup>	Source
ACZA	Douglas-fir	4.0	Hawaii	6	10.0	
CCA	Hem-fir	4.0	Hawaii	6	9.8	
ACQ	Hemlock	Not Specified	Ontario, Canada	Not Specified	0.2 (low attack)	[4]
CCA-C	Various Softwoods	Not Specified	Ontario, Canada	8	Mean ratings of 1.00 or less (trace of attack) for most lots	[4]

<sup>1</sup>Termite rating according to a visual scale where a higher number indicates better performance (e.g., 10 is sound). A lower rating (e.g., on a 0-10 scale where 0 is no attack) can also be used, as noted in the source.

### Table 3: Preservative Leaching in Field and Laboratory Studies

Preservative	Component	Retention ( kg/m <sup>3</sup> )	Test Condition	Duration	Percent Leached	Source
ACZA	Arsenic	Not Specified	Not Specified	Not Specified	Reduced leaching compared to ACA	[5]
ACZA	Copper	Not Specified	Not Specified	Not Specified	Reduced leaching compared to ACA	[5]
CCA-C	Copper Oxide	6.4	Ground-contact stakes (Hawaii)	44 months	9%	[6]
ACQ-B	Copper Oxide	6.4	Ground-contact stakes (Hawaii)	44 months	21%	[6]
ACQ-D	Copper Oxide	4.0	Not Specified	6 months	~10%	[6]
CCA-C	Copper	6.4	Deck exposure (Georgia)	20 months	5%	[6]
ACQ-B	Copper	6.4	Deck exposure (Georgia)	20 months	8-10%	[6]
CCA (weathered)	Arsenic	2.7	Rainfall leachate collection	1 year	100 mg total	[1]
ACQ (new)	Copper	1.1 (as CuO)	Rainfall leachate collection	1 year	670 mg total	[1]

## Experimental Protocols

The field trial data presented in this guide are primarily based on standardized methodologies from the American Wood Protection Association (AWPA) and ASTM International.

### Field Stake Test for Decay and Termite Resistance (AWPA E7)

This standard method is used to evaluate the performance of wood preservatives in ground contact.

- **Test Specimens:** Wooden stakes, typically 19 x 19 mm in cross-section and 457 mm long, are prepared from a specified wood species (e.g., Southern Pine sapwood).
- **Preservative Treatment:** Stakes are pressure-treated with the preservative to a range of target retentions.
- **Field Installation:** The treated stakes, along with untreated controls, are installed vertically in the ground to approximately half their length in a designated test plot with known high decay and/or termite hazard.
- **Inspection and Rating:** At regular intervals (typically annually), the stakes are removed from the ground, cleaned, and visually inspected for signs of decay and termite attack. A numerical rating scale is used to quantify the extent of deterioration. For decay, a common scale is 10 (sound), 9 (trace of decay), 7 (moderate decay), 4 (heavy decay), and 0 (failure). A similar scale is used for termite attack.

### Leaching Studies

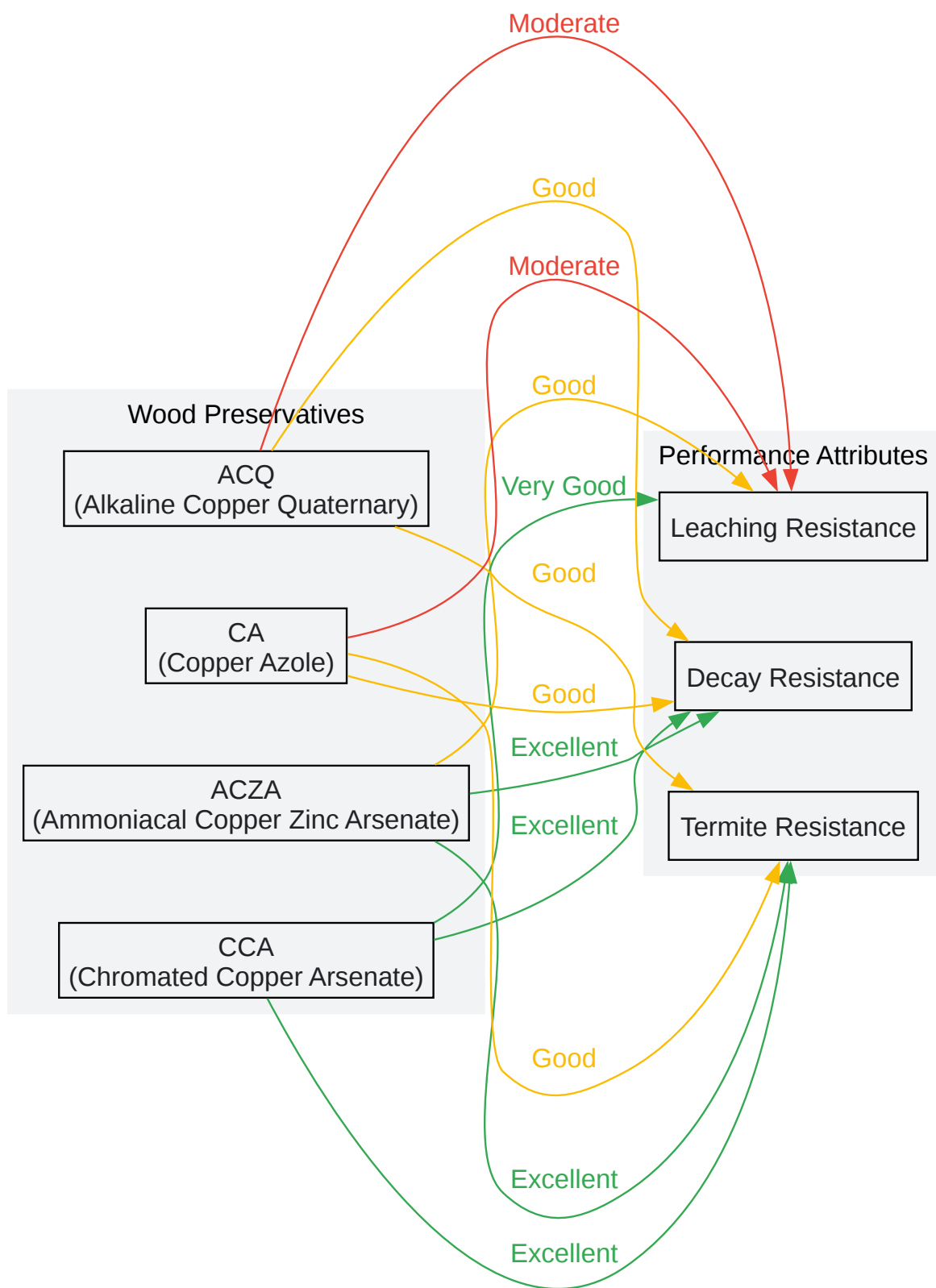
Leaching of preservative components is a critical factor affecting both the long-term efficacy of the treatment and its potential environmental impact.

- **Laboratory Leaching (e.g., AWPA E11):** Treated wood blocks are submerged in distilled water, which is periodically collected and analyzed for the concentration of leached preservative elements. This provides a standardized measure of leaching potential.
- **Field Leaching:** This can be assessed in several ways:

- **Analysis of Depleted Stakes:** Stakes from field trials (like AWPA E7) can be analyzed for their remaining preservative content after a certain period of exposure. The difference between the initial and final retention provides an estimate of leaching.
- **Lysimeter Studies:** Treated wood is exposed to natural rainfall, and the leachate that passes through a soil column beneath the wood is collected and analyzed.
- **Runoff Collection:** For above-ground applications like decking, rainfall runoff from the surface of the treated wood is collected and analyzed for preservative components.

## Visualizations

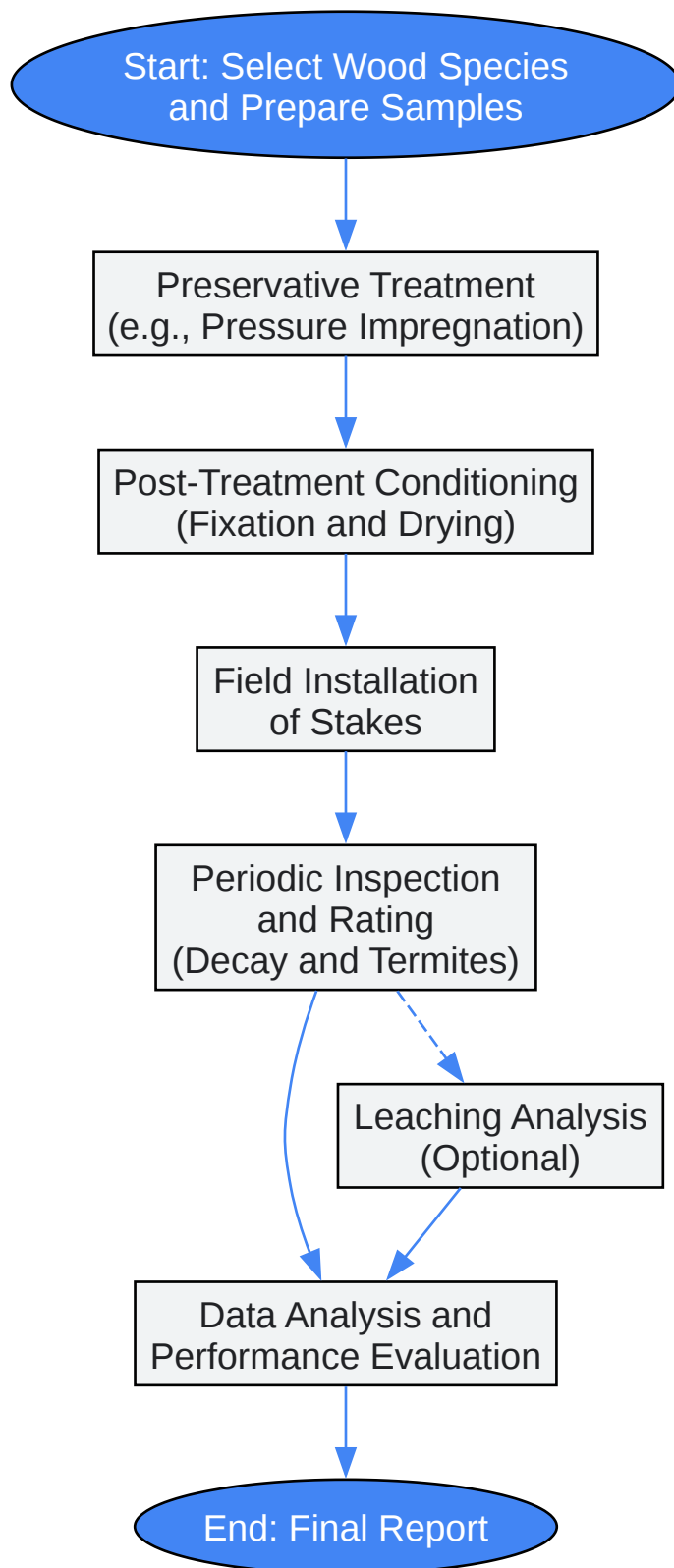
### Logical Comparison of Wood Preservative Performance



[Click to download full resolution via product page](#)

Caption: Comparative performance of wood preservatives.

## Experimental Workflow for Wood Preservative Field Trials



[Click to download full resolution via product page](#)

Caption: Typical workflow for wood preservative field trials.

## Conclusion

Field trial data indicates that Ammoniacal Copper **Zinc Arsenate** (ACZA) is a highly effective wood preservative, demonstrating excellent long-term resistance to both fungal decay and termite attack, comparable to the performance of CCA.[2][3] In a field test in Hawaii, ACZA-treated wood showed no signs of termite attack after six years.

The primary difference between ACZA and newer copper-based alternatives like ACQ and Copper Azole lies in their composition and leaching characteristics. While ACZA contains arsenic, which has raised environmental concerns, it exhibits good resistance to leaching.[5] Conversely, ACQ and CA formulations, while arsenic-free, have shown a higher potential for copper leaching in some studies.[1][6] The choice of preservative will therefore depend on a balance of factors including the required service life, the specific biological hazards, the wood species to be treated, and the environmental regulations and considerations for the intended application. Further long-term comparative studies, particularly on the newer preservative systems, are needed to provide a more complete picture of their relative performance over extended periods.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. FIELD-SCALE LEACHING OF ARSENIC, CHROMIUM AND COPPER FROM WEATHERED TREATED WOOD - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. woodpreservation.ca \[woodpreservation.ca\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. woodpreservation.ca \[woodpreservation.ca\]](#)
- [5. arxada.com \[arxada.com\]](#)

- [6. fpl.fs.usda.gov \[fpl.fs.usda.gov\]](https://fpl.fs.usda.gov)
- To cite this document: BenchChem. [Performance of Zinc Arsenate-Treated Wood in Field Trials: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3418799/docs#performance-of-zinc-arsenate-treated-wood-in-field-trials-a-comparative-guide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)